

An In-depth Technical Guide to (tert-Butoxycarbonyl)methionine: Chemical Properties and Structure

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Compound of Interest

Compound Name: (tert-Butoxycarbonyl)methionine

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(tert-Butoxycarbonyl)methionine, commonly referred to as Boc-L-methionine, is a derivative of the essential amino acid L-methionine. It serves as a crucial building block in synthetic chemistry, particularly in the realm of peptide synthesis, where the tert-butoxycarbonyl (Boc) group acts as a protective shield for the amino functionality of methionine. This protection is vital for preventing unwanted side reactions during the controlled, stepwise assembly of peptide chains.^{[1][2][3]} This guide provides a comprehensive overview of its chemical properties, structure, and applications for researchers, scientists, and professionals in drug development.

Core Chemical Properties

(tert-Butoxycarbonyl)methionine is a white to off-white crystalline solid at room temperature.^[1] It is generally stable under normal temperatures and pressures.^[1]

Property	Value
Molecular Formula	C10H19NO4S[1][2][4]
Molecular Weight	249.33 g/mol [4][5][6][7]
Melting Point	47-50 °C[7]
Boiling Point	415.5 ± 40.0 °C (Predicted)[7]
pKa	3.83 ± 0.10 (Predicted)[1][7]
Solubility	Sparingly soluble in water, soluble in DMF (1mmol in 2ml)[1]
Appearance	White to off-white powder or crystalline solid[1][2]
Optical Activity	[α] _{20/D} -22°, c = 1 in methanol[7]

Chemical Structure and Identifiers

The structure of **(tert-Butoxycarbonyl)methionine** consists of the amino acid L-methionine with its alpha-amino group protected by a tert-butoxycarbonyl group.

Identifier	Value
IUPAC Name	(2S)-2-[(2-methylpropan-2-yl)oxycarbonylamino]-4-methylsulfanylbutanoic acid[4]
SMILES	<chem>CC(C)(C)OC(=O)N--INVALID-LINK--C(=O)O</chem> [4]
InChI	InChI=1S/C10H19NO4S/c1-10(2,3)15-9(14)11-7(8(12)13)5-6-16-4/h7H,5-6H2,1-4H3,(H,11,14)(H,12,13)/t7-m/s1[4][8]
CAS Number	2488-15-5[1][2][7]
Synonyms	Boc-L-methionine, Boc-Met-OH, N-Boc-L-methionine[1][4][7][9]

Spectroscopic Data

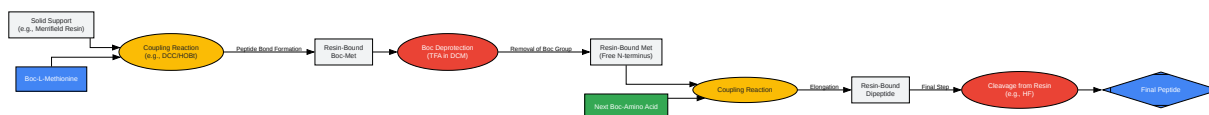
Spectroscopic analysis is crucial for the identification and characterization of **(tert-Butoxycarbonyl)methionine**.

Spectroscopic Technique	Key Data Points
¹ H NMR (500 MHz, CDCl ₃)	δ 11.62 (br, 1H), 6.91 (br, 1H), 4.40 (m, 1H), 2.52 (t, J = 4.8 Hz, 2H), 2.05 (s, 3H), 1.92-2.15 (m, 2H), 1.42 (s, 9H)[7]
¹³ C NMR (100 MHz, DMSO-d ₆)	δ 174.59, 154.43, 135.18, 121.58, 120.10, 77.43, 52.48, 43.20, 39.52 (DMSO), 34.35, 31.43, 29.51, 26.04, 13.45, 12.60[10]
IR Spectroscopy	Key stretches include those for C=O and N-H bonds.[4][11]
Mass Spectrometry	Molecular ion peak (M+1) at m/z 250.[7]

Role in Peptide Synthesis

(tert-Butoxycarbonyl)methionine is a cornerstone in peptide synthesis, particularly in Solid-Phase Peptide Synthesis (SPPS).[2][3] The Boc protecting group is stable under neutral or basic conditions, making it ideal for the stepwise addition of amino acids to a growing peptide chain.[12] It can be readily removed under mild acidic conditions, which allows for the selective deprotection of the N-terminus before the next coupling reaction.[12]

The use of Boc-protected amino acids is a well-established strategy in both solution-phase and solid-phase peptide synthesis.[2][12] This approach is advantageous for the synthesis of complex and hydrophobic peptides.[13]



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Solid-Phase Peptide Synthesis (SPPS) using Boc-L-Methionine.

Experimental Protocols

Synthesis of (tert-Butoxycarbonyl)-L-methionine

A common method for the synthesis of Boc-L-methionine involves the reaction of L-methionine with di-tert-butyl dicarbonate (Boc_2O) under basic conditions.^{[1][2]}

Materials:

- L-methionine
- Di-tert-butyl dicarbonate (Boc_2O)
- Sodium hydroxide (NaOH) or another suitable base
- Water
- Acetonitrile
- Dichloromethane
- 1 N Hydrochloric acid
- Saturated sodium chloride solution

- Anhydrous sodium sulfate

Procedure:

- Dissolve L-methionine in a mixture of water and acetonitrile.[1][7]
- Add sodium hydroxide to the solution to achieve basic conditions.[1][7]
- Cool the mixture to 0°C in an ice bath.[1][7]
- Slowly add di-tert-butyl dicarbonate to the cooled solution.[1][7]
- Allow the reaction mixture to warm to room temperature and stir for approximately 12 hours.
[1][7]
- Remove the acetonitrile via distillation under reduced pressure.[1][7]
- Adjust the pH of the remaining aqueous solution to 12 with a base like potassium carbonate and wash with dichloromethane to remove impurities.[1][7]
- Carefully acidify the aqueous phase to a pH of 6 with 1 N hydrochloric acid.[7]
- Extract the product into dichloromethane.[7]
- Combine the organic extracts, wash with a saturated sodium chloride solution, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the final product.[1][7]

Safety and Handling

(tert-Butoxycarbonyl)methionine may cause skin and eye irritation, and respiratory irritation.
[4][5] It is important to handle this chemical with appropriate personal protective equipment, including safety glasses, gloves, and a lab coat.[14][15] Work should be conducted in a well-ventilated area or under a fume hood.[14] In case of contact, rinse the affected area with plenty of water.[15][16][17][18]

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